

Best practices for long-term storage of Fgfr-IN-13

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Compound of Interest

Compound Name: *Fgfr-IN-13*

Cat. No.: *B15576618*

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Technical Support Center: Fgfr-IN-13

This technical support center provides best practices for the long-term storage of **Fgfr-IN-13**, along with troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **Fgfr-IN-13**?

For long-term stability, solid **Fgfr-IN-13** should be stored at -20°C.[1] General best practices for small molecule compounds suggest that storage at -20°C can ensure stability for up to three years.[2] It is also advisable to keep the compound desiccated.

Q2: How should I prepare and store stock solutions of **Fgfr-IN-13**?

It is recommended to prepare high-concentration stock solutions (e.g., 10 mM) in an anhydrous organic solvent such as Dimethyl Sulfoxide (DMSO).[3] For extended storage, it is crucial to aliquot the stock solution into single-use volumes to prevent repeated freeze-thaw cycles,

which can degrade the compound.[2][3] Store these aliquots tightly sealed and protected from light and moisture.[4][5]

Q3: What is the recommended storage temperature and duration for **Fgfr-IN-13** stock solutions?

For **Fgfr-IN-13** stock solutions in DMSO, the following storage conditions are recommended based on general guidelines for similar FGFR inhibitors:

- -80°C: for up to 6 months.[5]
- -20°C: for up to 1 month.[5]

Always ensure the vials are tightly sealed to prevent moisture absorption by the DMSO.

Q4: Can I store **Fgfr-IN-13** stock solutions at 4°C?

No, it is not recommended to store DMSO stock solutions at 4°C. DMSO has a relatively high freezing point (18.5°C), and refrigeration can cause it to freeze. Repeated freezing and thawing can lead to compound degradation and precipitation.

Q5: The vial of solid **Fgfr-IN-13** appears empty. What should I do?

For small quantities, the lyophilized powder can form a thin, sometimes invisible film on the vial's surface.[6] Before assuming the vial is empty, proceed with the reconstitution protocol by adding the solvent to the vial and ensuring the entire inner surface is washed.

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **Fgfr-IN-13**.

Problem	Possible Cause	Solution
Compound precipitation in stock solution upon thawing.	The compound's solubility limit may have been exceeded, or the solvent absorbed water. Repeated freeze-thaw cycles can also contribute to this.	- Gently warm the solution to 37°C and vortex to redissolve. - Use anhydrous DMSO for preparing stock solutions. - Ensure stock solutions are aliquoted to avoid multiple freeze-thaw cycles.[3][4]
Inconsistent or no biological effect of the inhibitor in experiments.	The inhibitor may have degraded due to improper storage or handling. The concentration used might also be incorrect.	- Prepare fresh stock solutions from solid compound. - Perform a dose-response experiment to confirm the optimal concentration.[3] - Verify the activity of the inhibitor using a biochemical or cellular assay.
Stock solution has changed color.	This may indicate chemical degradation or oxidation of the compound, potentially caused by exposure to light or air. [4]	- Discard the solution and prepare a fresh stock. - Store stock solutions in amber vials or wrap them in foil to protect from light.[4] - Purge the headspace of the vial with an inert gas like argon or nitrogen before sealing to minimize oxidation.[4]
Difficulty dissolving solid Egfr-IN-13 in DMSO.	The compound may require more energy to dissolve, or the solvent quality may be poor.	- Vortex the solution for several minutes.[6] - If necessary, sonicate the vial in a water bath for 10-15 minutes.[6] - Gentle warming in a 37°C water bath for 5-10 minutes can also aid dissolution.[6] - Ensure the use of high-purity, anhydrous DMSO.[6]

Experimental Protocols

Protocol for Preparation of Fgfr-IN-13 Stock Solution (10 mM in DMSO)

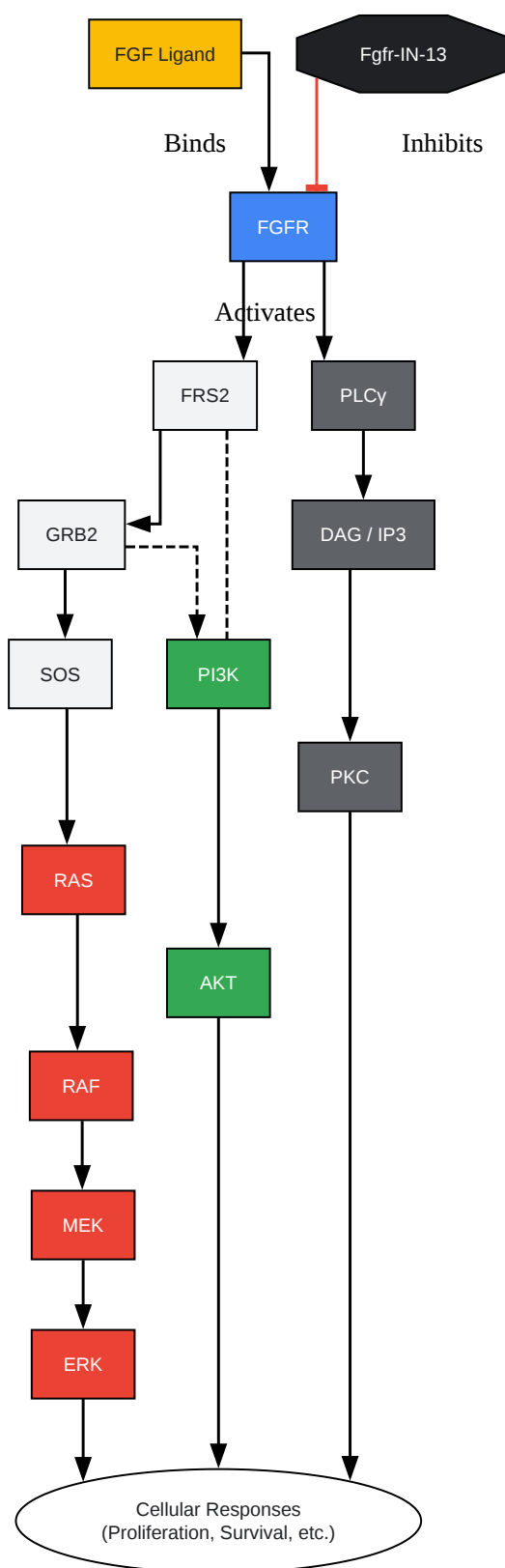
- **Equilibrate:** Allow the vial of solid **Fgfr-IN-13** to reach room temperature before opening to prevent condensation of moisture.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. For example, for 1 mg of **Fgfr-IN-13** (Molecular Weight: 530.6 g/mol), add 188.5 μ L of DMSO.
- **Dissolution:** Vortex the vial for several minutes until the compound is fully dissolved. If needed, sonicate briefly in a water bath.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed vials.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[5]

Protocol for Assessing the Stability of Fgfr-IN-13 in Experimental Conditions

- **Incubation:** Prepare a working solution of **Fgfr-IN-13** in your cell culture medium or assay buffer at the final experimental concentration.
- **Time Points:** Incubate the solution under your standard experimental conditions (e.g., 37°C, 5% CO₂).
- **Sampling:** At various time points (e.g., 0, 2, 4, 8, 24 hours), take a sample of the solution.
- **Activity Assay:** Test the activity of each sample using a relevant biochemical assay (e.g., kinase activity assay) or a cell-based assay (e.g., measuring phosphorylation of a downstream target).

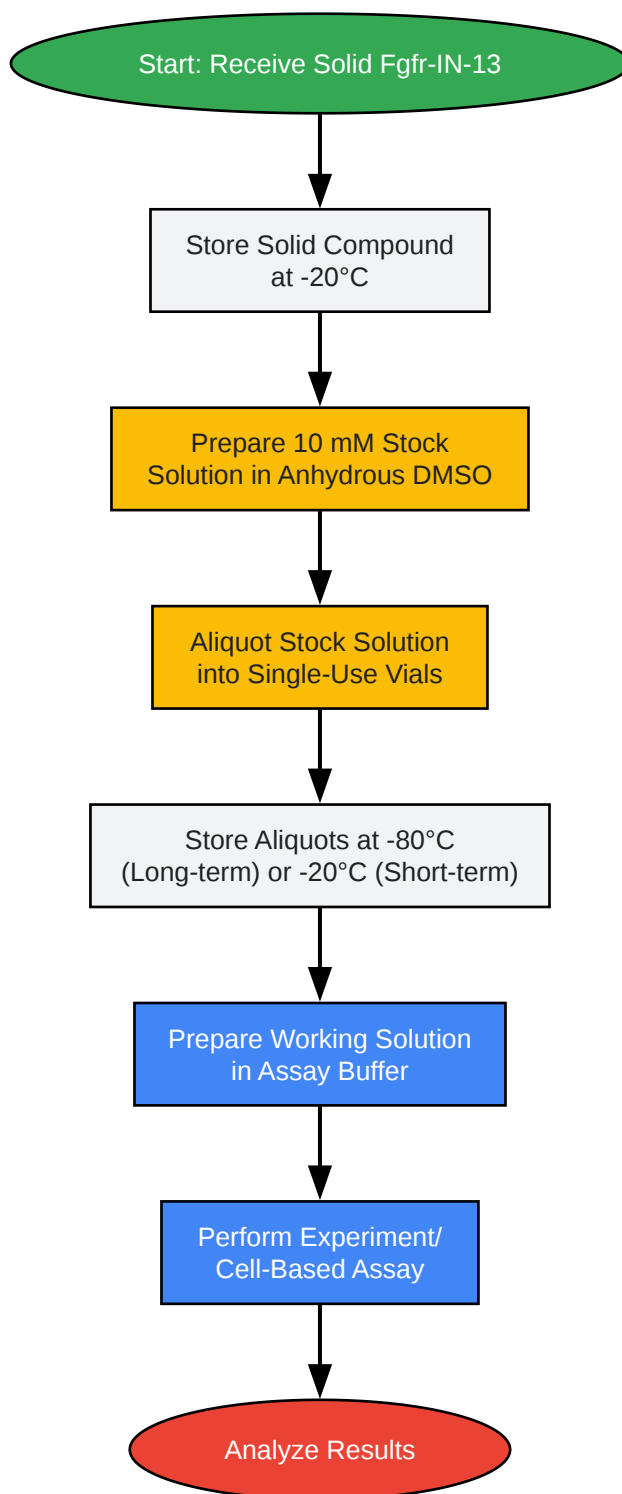
- Analysis: Compare the activity of the inhibitor at different time points to the activity at time 0. A significant decrease in activity indicates degradation of the compound under the experimental conditions.

Visualizations



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Caption: FGFR Signaling Pathway and Inhibition by **Fgfr-IN-13**.



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